

# Flutax-1: A Technical Guide to a Fluorescent Microtubule Probe

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## Compound of Interest

Compound Name: *Flutax 1*

Cat. No.: *B15556333*

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Flutax-1, a fluorescent derivative of the potent anti-cancer agent paclitaxel (Taxol), serves as an invaluable tool for the direct visualization and investigation of microtubules in living cells and in vitro systems.<sup>[1][2]</sup> By conjugating a fluorescein molecule to paclitaxel, Flutax-1 retains the microtubule-stabilizing properties of its parent compound while enabling researchers to observe microtubule dynamics in real-time through fluorescence microscopy.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of Flutax-1, including its photophysical properties, mechanism of action, and detailed protocols for its application in microtubule research.

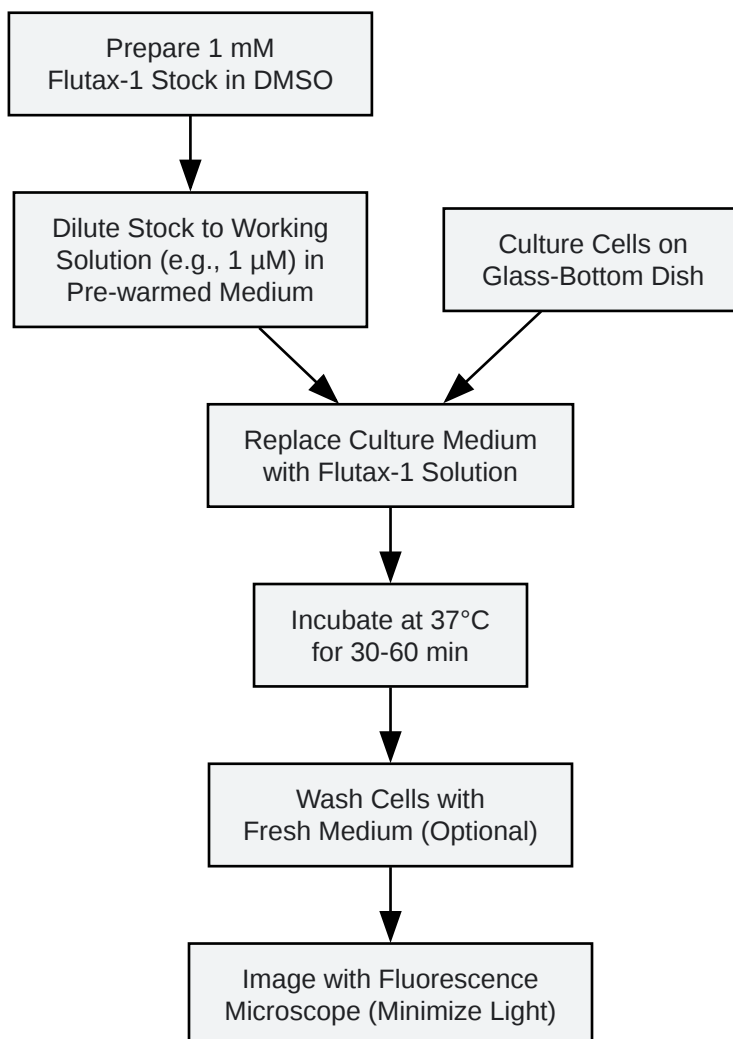
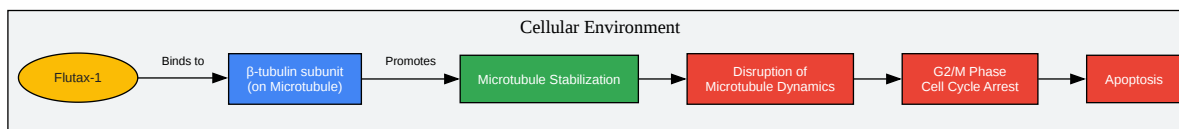
## Physicochemical and Spectroscopic Properties

Flutax-1 is a semisynthetic derivative of paclitaxel, chemically designated as 7-O-[N-(4-fluoresceincarbonyl)-L-alanyl]taxol.<sup>[1]</sup> This modification imparts the fluorescence necessary for its function as a molecular probe.<sup>[1]</sup> The key quantitative properties of Flutax-1 are summarized in the table below, providing essential data for experimental design and interpretation.

| Property                              | Value                       | Reference          |
|---------------------------------------|-----------------------------|--------------------|
| Excitation Maximum ( $\lambda_{ex}$ ) | 495 nm                      | [1][4][5][6][7][8] |
| Emission Maximum ( $\lambda_{em}$ )   | 520 nm                      | [1][4][5][6][7][8] |
| Molecular Weight                      | 1283.3 g/mol                | [1][6][7]          |
| Chemical Formula                      | C71H66N2O21                 | [1][6]             |
| Binding Affinity ( $K_a$ )            | $\sim 10^7 \text{ M}^{-1}$  | [5][6][7]          |
| Solubility                            | Soluble in DMSO and ethanol | [1][6][7]          |
| Purity                                | $\geq 95\%$ (HPLC)          | [1]                |
| Appearance                            | Green solid                 | [1]                |

## Mechanism of Action

Similar to its parent compound, Flutax-1 functions as a microtubule-stabilizing agent.[2][5] It binds with high affinity to the  $\beta$ -tubulin subunit of the  $\alpha\beta$ -tubulin heterodimers that form microtubules.[1][2][5] This binding occurs at a specific site on the luminal side of the microtubule.[1][2] The binding of Flutax-1 promotes the polymerization of tubulin and inhibits the depolymerization of existing microtubules.[1][2] This stabilization disrupts the dynamic instability essential for cellular processes like mitosis, leading to cell cycle arrest at the G2/M phase and ultimately inducing apoptosis.[2][5]



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